

An In-depth Technical Guide to Tallow Amine Acetate and Its Derivatives

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Compound of Interest

Compound Name: TALLOW AMINE ACETATE

Cat. No.: B1167576

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This technical guide provides a comprehensive overview of **tallow amine acetate** and its related compounds, focusing on their chemical identifiers, properties, and applications. This document is intended for researchers, scientists, and professionals in drug development and industrial applications who require detailed information on these substances.

Chemical Identity and Properties

Tallow amine acetate and its derivatives are cationic surfactants derived from tallow, which is animal fat. These compounds are utilized in a variety of industrial applications due to their surface-active properties. The specific properties and identifiers can vary depending on the degree of hydrogenation and other modifications.

Chemical Name	CAS Number	EINECS Number	Synonyms
Tallow Amine Acetate	61790-60-1	263-150-8	(tallowalkyl)amineacetate; amines,tallowalkyl,acetates; Primary tallowamine acetate salt; Tallowalkylamine acetates[1][2][3]
Hydrogenated Tallow Amine Acetate	61790-59-8	263-149-2	Amines, hydrogenated tallow alkyl, acetates; Armac HT; Hydrogenated tallow alkylamines acetates[4][5]
Tallow Diamine Acetate	61791-54-6	-	N-Tallow-1,3-propanediamine acetate; Tallow diamino propane acetate; N-Tallow propylene diamine acetate[6]
Ethoxylated Tallow Amine	61791-26-2	-	Polyoxyethylene tallow amine[7]
Amines, hydrogenated tallow alkyl, ethoxylated, acetates (salts)	68201-30-9	-	tallow alkylamine acetate, hydrogenated, ethoxylated[8]

Property	Tallow Amine Acetate	Hydrogenated Tallow Amine Acetate	Tallow Diamine Acetate
Appearance (25°C)	Colorless or yellowish liquid[3]	White to off-white solid[4]	Light yellow to yellow liquid[6]
Purity/Concentration	-	95%[4]	97%[6]
Amine Value (mg KOH/g)	-	90-100[4]	205-216[6]
Moisture Content (%)	-	≤ 0.5%[4]	≤ 0.3%[6]
pH (1% Aqueous Solution)	-	6.0-8.0[4]	-
Iodine Value (g I ₂ /100g)	-	-	75 min[6]
RIDADR	2735[1]	-	-
Hazard Class	8[1]	-	-
Packing Group	III[1]	-	-

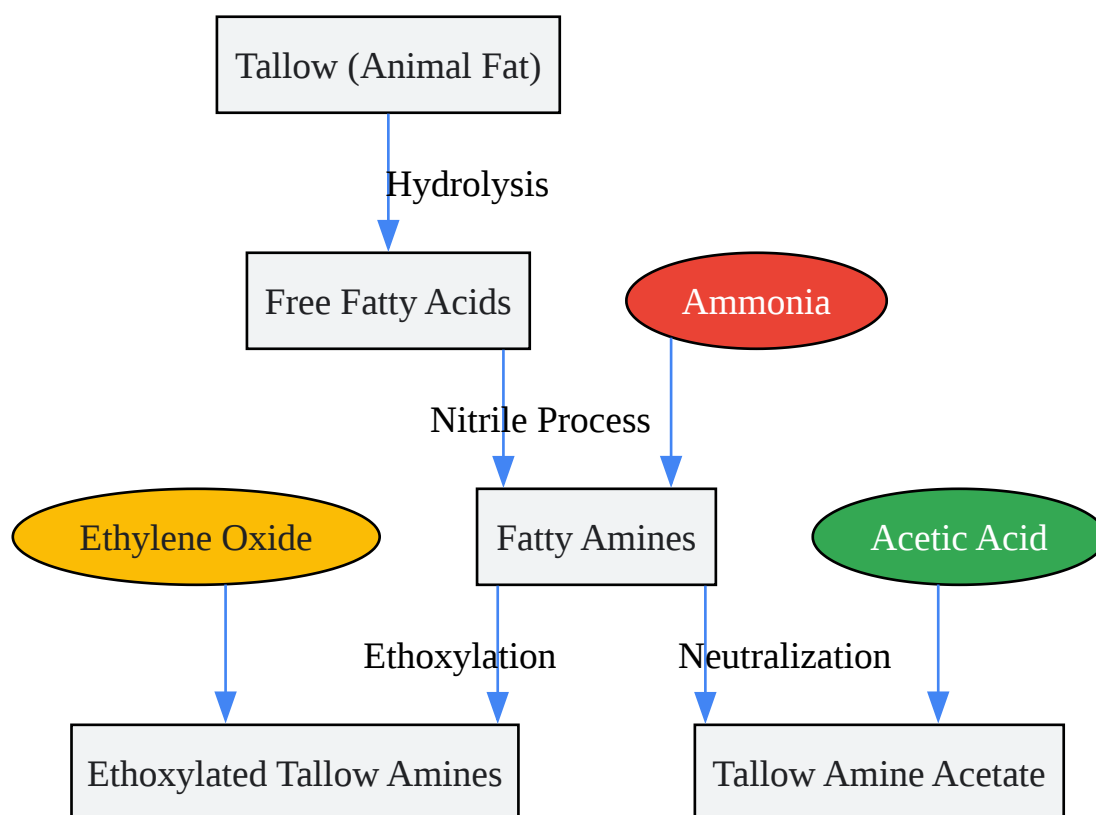
Synthesis and Manufacturing

The general synthesis of tallow amine derivatives involves a multi-step process starting from animal fat.

- **Hydrolysis of Tallow:** Animal fat (tallow) is hydrolyzed to yield a mixture of free fatty acids. The typical composition includes oleic acid (37–43%), palmitic acid (24–32%), stearic acid (20–25%), myristic acid (3–6%), and linoleic acid (2–3%).[7]
- **Conversion to Fatty Amines:** The resulting fatty acids are converted to fatty amines through the nitrile process.[7] This involves reacting the fatty acids with ammonia at high temperature and pressure over a catalyst to form nitriles, which are then hydrogenated to primary amines.
- **Ethoxylation:** The fatty amines are then ethoxylated by reacting them with ethylene oxide. This process renders the molecules water-soluble and amphiphilic.[7] The degree of

ethoxylation determines the final properties of the surfactant.

- **Acetate Salt Formation:** To produce **tallow amine acetate**, the tallow amine is neutralized with acetic acid.[3] This exothermic reaction requires careful temperature control to prevent the degradation of the amine.[9]



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Caption: Synthesis pathway from tallow to **tallow amine acetate**.

Applications

Tallow amine acetate and its derivatives have a wide range of applications, primarily as surfactants. Their cationic nature allows them to interact with negatively charged surfaces, making them effective in various industrial processes.

- **Emulsifiers and Dispersing Agents:** They are used to stabilize emulsions and disperse particles in various formulations, including paints, coatings, and agrochemical products.[4][6]

- Corrosion Inhibitors: These compounds can form a protective layer on metal surfaces, preventing corrosion.[4][6] This is a critical application in the oil and gas industry.
- Lubricants: They reduce friction and wear in machinery.[6]
- Water Treatment: Used to improve the efficiency of water treatment processes.[4][6]
- Personal Care Products: **Tallow amine acetate** can be found in fabric softeners and personal care products as a conditioning agent and surfactant.[1][10]
- Agrochemicals: Ethoxylated tallow amines are used as wetting agents and emulsifiers in pesticide formulations, such as glyphosate-based herbicides, to enhance their effectiveness.[7]

Safety and Handling

Tallow amine acetate is classified as a hazardous substance (Hazard Class 8), indicating it is corrosive.[1] It is irritating to the skin and eyes.[3] Appropriate personal protective equipment, such as gloves, goggles, and protective clothing, should be worn when handling this chemical.[3] It is important to avoid inhalation of vapors and contact with strong oxidizing agents.[3] For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.

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